

In-Depth Technical Guide: Health and Safety Handling of Isopropyl Salicylate

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Compound of Interest

Compound Name: *Isopropyl salicylate*

Cat. No.: *B150150*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations for the handling of **isopropyl salicylate**. The information is compiled from safety data sheets, toxicological studies, and research on related salicylate compounds. All quantitative data is summarized in structured tables for ease of reference, and key experimental methodologies and toxicological signaling pathways are detailed.





Chemical and Physical Properties

Isopropyl salicylate is an ester of salicylic acid and isopropyl alcohol. It is a clear, colorless to slightly yellow liquid with a characteristic odor.^[1]

Property	Value	Reference
CAS Number	607-85-2	[2]
Molecular Formula	C10H12O3	[3]
Molecular Weight	180.20 g/mol	[4]
Boiling Point	122 °C @ 18 mmHg	[2]
Flash Point	> 93 °C (> 199.4 °F)	[2][3]
Specific Gravity	1.060	[2]
Vapor Density	6.21	[2][3]
Solubility	Sparingly soluble in water. Soluble in chloroform and ethyl acetate.	[1][5]

Hazard Identification and Classification

Isopropyl salicylate is classified as a hazardous chemical. The primary hazards are skin and eye irritation, and it is also considered a combustible liquid.[2][3][6]

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 4	None	Warning	Combustible liquid.[2][3]
Skin Corrosion/Irritation	Category 2	 alt text	Warning	Causes skin irritation.[2][3][6]
Serious Eye Damage/Eye Irritation	Category 2A	 alt text	Warning	Causes serious eye irritation.[2][3][6]
Specific target organ toxicity (single exposure)	Category 3	 alt text	Warning	May cause respiratory irritation.[2][3]
Hazardous to the aquatic environment, long-term hazard	Chronic 2	 alt text	None	Toxic to aquatic life with long lasting effects.[4]

Toxicological Data

While specific quantitative toxicological data for **isopropyl salicylate** is limited in publicly available literature, the following summarizes the known effects and provides data for related salicylates for reference.

Acute Toxicity

No specific LD50 value for **isopropyl salicylate** was found. For structurally related salicylates, the following data is available:

Compound	Test	Route	Species	LD50	Reference
Methyl Salicylate	Acute Oral	Mouse	1.39 g/kg	[7]	
Hexyl Salicylate	Acute Oral	Rat	> 5.0 g/kg	[7]	
Ethylhexyl Salicylate	Acute Oral	Rat	> 5.0 g/kg	[7]	
Salicylic Acid	Acute Oral	Rat	0.5 - 2 g/kg	[7]	

Skin Irritation

Isopropyl salicylate is classified as a skin irritant.[2][3][6]

Eye Irritation

Isopropyl salicylate is classified as a serious eye irritant.[2][3][6]

Skin Sensitization

Data specific to **isopropyl salicylate** is not readily available. A modified Local Lymph Node Assay (LLNA) study on several salicylates, including methyl salicylate and ethyl salicylate, found them to have SIs (Stimulation Indices) below 1.8, suggesting they are not sensitizers under the conditions of that test.[8]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of chemicals are provided by organizations such as the Organisation for Economic Co-operation and Development (OECD). The following are summaries of relevant protocols for the hazards identified for **isopropyl salicylate**.

Acute Oral Toxicity - OECD 401 (Historical)

This guideline has been deleted but was historically used. It involved the administration of the test substance in graduated doses to groups of fasted experimental animals (typically rats),

one dose per group.[9][10] Observations of effects and mortality were made over a 14-day period.[9] The LD50, the statistically derived single dose expected to cause death in 50% of the animals, was then calculated.[9]

Acute Dermal Irritation/Corrosion - OECD 404

A single dose of the test substance (0.5 mL for liquids) is applied to a small area of skin (approximately 6 cm²) of an albino rabbit for 4 hours under a gauze patch.[1][11] The skin is observed for erythema and edema at 1, 24, 48, and 72 hours after patch removal, and observations can continue for up to 14 days to assess reversibility.[1][11] Irritation is scored based on the severity of the observed reactions.[11]

Acute Eye Irritation/Corrosion - OECD 405

A single dose of the test substance is applied into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.[12][13][14] The eyes are examined at 1, 24, 48, and 72 hours after application for effects on the cornea, iris, and conjunctiva, which are scored to determine the irritation level.[12][14] The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[13]

Skin Sensitization: Local Lymph Node Assay (LLNA) - OECD 429

The principle of the LLNA is that sensitizers induce lymphocyte proliferation in the lymph nodes draining the site of application.[15] The test substance is applied to the dorsal surface of the ears of mice for three consecutive days.[16] On day 6, a radiolabeled substance (e.g., 3H-methyl thymidine) is injected, and the draining auricular lymph nodes are excised and the radioactivity is measured. A stimulation index (SI) of 3 or greater is considered a positive result for sensitization.[16]

Safe Handling and Personal Protective Equipment (PPE)

Engineering Controls

Ensure adequate ventilation in the work area to minimize inhalation of vapors.[5] Use in a well-ventilated area or outdoors.[2] Local exhaust ventilation is recommended.[6]

Personal Protective Equipment

PPE Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[2]

Hygiene Measures

Wash hands and any exposed skin thoroughly after handling.[2][6] Do not eat, drink, or smoke when using this product.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[2][6]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [2][6]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If symptoms persist, seek medical attention.[2][5]
Ingestion	Do NOT induce vomiting. Get medical attention. [2]

Fire-Fighting Measures

Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam to extinguish fires.[3] **Isopropyl salicylate** is a combustible liquid and containers may explode when heated.[2][3] Firefighters should wear self-contained breathing apparatus and full protective gear.[2]

Accidental Release Measures

Remove all sources of ignition.[2] Ensure adequate ventilation.[2] Soak up with inert absorbent material and dispose of in suitable, closed containers.[2]

Storage and Disposal

Store in a cool, dry, well-ventilated place away from heat, sparks, open flames, and hot surfaces.[2][5] Keep containers tightly closed.[2] Incompatible with acids, bases, reducing agents, and oxidizing agents.[2] Dispose of contents/container to an approved waste disposal plant.[2]

Toxicological Mechanisms and Signaling Pathways

Salicylates, including **isopropyl salicylate**, can exert toxic effects through various mechanisms at the cellular level. The primary metabolite, salicylic acid, is often responsible for systemic toxicity.

Mitochondrial Dysfunction

Salicylates can uncouple oxidative phosphorylation in mitochondria.[6] This process disrupts the electron transport chain, leading to decreased ATP production and an increase in oxygen consumption and heat production.[6] This can result in metabolic acidosis due to the accumulation of lactic acid.[6] Salicylates can also induce the mitochondrial permeability transition (MPT), which can lead to both necrosis and apoptosis.[2][5] The interaction of the hydroxyl group of salicylate with an iron-sulfur cluster in Complex I of the mitochondrial respiratory chain is thought to generate reactive oxygen species (ROS), leading to oxidative stress and triggering the MPT.[2]

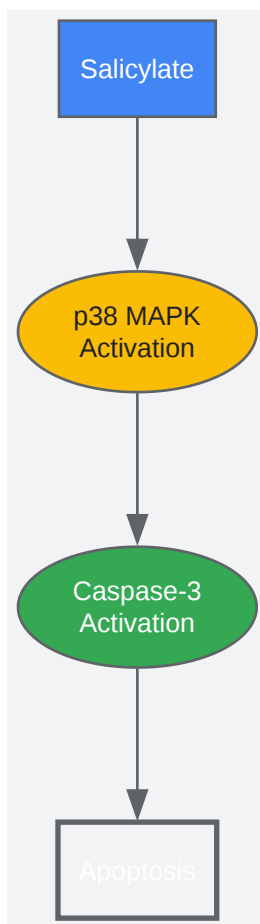


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Caption: Salicylate-induced mitochondrial dysfunction pathway.

Induction of Apoptosis

Salicylates can induce apoptosis (programmed cell death) in various cell types. This process is often mediated by the activation of specific signaling pathways. One key pathway involves the activation of p38 mitogen-activated protein kinase (p38 MAPK).^{[17][18]} Activation of p38 MAPK can lead to the activation of downstream caspases, such as caspase-3, which are executioner enzymes of apoptosis.^[19]

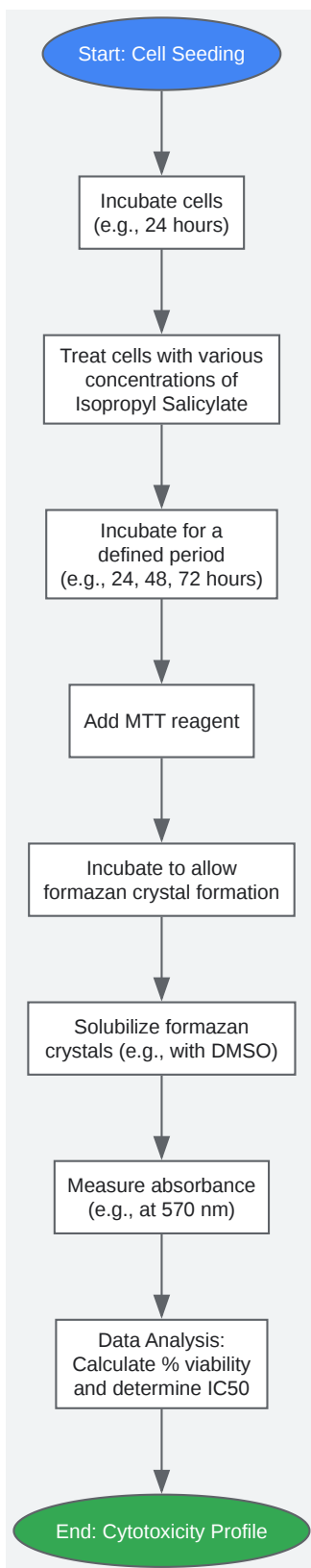


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Caption: Salicylate-induced apoptosis via p38 MAPK pathway.

Experimental Workflow for In Vitro Cytotoxicity Assessment

A common method to assess the potential toxicity of a chemical in vitro is the MTT assay, which measures cell viability.



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Caption: General workflow for in vitro cytotoxicity testing using the MTT assay.

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